

Essential Safety and Operational Guidance for Handling Guaiazulene

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Compound of Interest		
Compound Name:	Guaiazulene	
Cat. No.:	B129963	Get Quote

For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for the handling of **Guaiazulene**, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans.

Quantitative Safety Data

A summary of the key quantitative safety and physical property data for **Guaiazulene** is presented below. This information is critical for risk assessment and for ensuring appropriate laboratory controls.

Property	Value	Source(s)
Appearance	Dark blue crystalline powder or solidified mass	[1][2]
Melting Point	27 - 29 °C	[1]
Boiling Point	153 °C at 9 hPa	[1]
Flash Point	> 110 °C (> 230 °F)	[2]
Oral LD50 (Rat)	1550 mg/kg	
Oral LD50 (Mouse)	1220 mg/kg	_
Relative Density	0.976 g/cm³ at 25 °C	_



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Personal Protective Equipment (PPE)

When handling **Guaiazulene**, the following personal protective equipment is essential to minimize exposure and ensure personal safety.



PPE Category	Specification	Rationale
Eye/Face Protection	Chemical splash-resistant safety glasses or goggles with side protection conforming to OSHA 29 CFR 1910.133 or European Standard EN166. A face shield may be appropriate for larger quantities or when splashing is likely.	To prevent eye irritation or injury from splashes or dust.
Hand Protection	Chemically resistant gloves. The specific glove material should be selected based on the task, duration of use, and a risk assessment of the workplace.	To prevent skin contact and potential irritation.
Skin and Body Protection	A laboratory coat and close- toed footwear are the minimum requirements. For tasks with a higher risk of exposure, a complete suit protecting against chemicals may be necessary.	To protect the skin from accidental spills and contamination.
Respiratory Protection	Use in a well-ventilated area with local exhaust ventilation is recommended to keep airborne concentrations low. If ventilation is insufficient, a NIOSH-approved respirator with appropriate cartridges (e.g., P95, OV/AG/P99) should be used.	To prevent irritation of the respiratory tract from dust or fumes.

Operational and Disposal Plans







A systematic approach to handling, storage, and disposal is crucial for maintaining a safe laboratory environment.

Handling Procedures:

- Preparation: Before handling, ensure that an eyewash station and safety shower are readily accessible. Read the Safety Data Sheet (SDS) thoroughly.
- Engineering Controls: Work in a well-ventilated area, preferably within a chemical fume hood, to minimize the generation and accumulation of dust and fumes.
- Personal Protective Equipment: Don the appropriate PPE as outlined in the table above.
- Dispensing and Use: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the handling area. Keep the container tightly closed when not in use.
- Post-Handling: Wash hands and any exposed skin thoroughly after handling. Remove and wash contaminated clothing before reuse.

Storage Plan:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- The recommended storage temperature is between 2-8°C.
- Keep away from incompatible substances such as strong oxidizing agents and strong acids.
- Store away from sources of ignition.

Spill Management:

- Evacuate and Ventilate: Ensure adequate ventilation and remove all sources of ignition.
 Keep unprotected personnel away.
- Containment: Prevent further leakage or spillage if it is safe to do so.
- Clean-up: For small spills, absorb with an inert, non-combustible material such as sand, earth, or vermiculite. Do not use combustible materials like sawdust. For larger spills, dike



the material and collect it for disposal.

• Disposal: Place the absorbed material into a suitable, labeled container for disposal.

Disposal Plan:

The disposal of **Guaiazulene** and its containers must be conducted in accordance with all federal, state, and local regulations.

- Waste Classification: Chemical waste generators must determine if the discarded chemical is classified as hazardous waste according to US EPA guidelines (40 CFR 261.3) or equivalent regional regulations.
- Container Disposal: Do not reuse empty containers. Dispose of them as unused product.
 Since emptied containers may retain product residue, follow label warnings.
- Disposal Method: Dispose of the waste at an approved waste disposal plant or through a licensed waste disposal contractor. Do not allow the material to enter drains, waterways, or soil.

Safe Handling Workflow for Guaiazulene

The following diagram illustrates the key steps for the safe handling of **Guaiazulene**, from preparation to disposal.

Caption: Workflow for the safe handling of **Guaiazulene**.

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References

- 1. Guaiazulene Safety Data Sheet [chemicalbook.com]
- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]







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